

Understanding the structure and properties of DM4-SMe

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Compound of Interest

Compound Name: DM4-SMe

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An In-depth Technical Guide to **DM4-SMe**: Structure, Properties, and Mechanism of Action

For Researchers, Scientists, and Drug Development Professionals

Introduction

DM4-SMe is a highly potent, synthetically modified maytansinoid, a class of microtubule-targeting agents. It is the S-methylated metabolite of DM4, a cytotoxic payload frequently used in the development of Antibody-Drug Conjugates (ADCs).^{[1][2][3]} This guide provides a comprehensive overview of the structure, properties, and mechanism of action of **DM4-SMe**, intended for researchers and professionals in the field of drug development.

Structure and Physicochemical Properties

DM4-SMe is a derivative of the 19-membered ansa macrolide maytansine, which is isolated from the shrub *Maytenus ovatus*.^[1] The "SMe" designation refers to the sulfhydryl methyl group attached to the sulfur atom of the DM4 molecule, which is crucial for its conjugation to antibodies.^[1]

Chemical Structure

The chemical structure of **DM4-SMe** is characterized by a complex macrocyclic lactam linked to a chlorinated benzene ring.

Physicochemical Properties

A summary of the key physicochemical properties of **DM4-SMe** is presented in Table 1. This data is essential for handling, formulation, and experimental design.

Table 1: Physicochemical Properties of **DM4-SMe**

Property	Value	Reference
CAS Number	796073-68-2	[3][4][5][6]
Molecular Formula	C ₃₉ H ₅₆ ClN ₃ O ₁₀ S ₂	[5]
Molecular Weight	826.46 g/mol	[5][6]
Appearance	White to off-white solid	[5]
Solubility	Soluble in DMSO.[5][6] Maytansinoids generally exhibit good stability and solubility in water.[1]	
Storage	Stock solutions: -80°C for 6 months; -20°C for 1 month.[3]	

Mechanism of Action

DM4-SMe exerts its potent cytotoxic effects by disrupting the dynamics of microtubules, which are essential components of the cytoskeleton involved in various cellular processes, including cell division.[1][2]

Inhibition of Tubulin Polymerization

DM4-SMe binds to tubulin, the protein subunit of microtubules, and inhibits its polymerization.[1][7] This disruption of microtubule assembly leads to a cascade of cellular events, ultimately resulting in cell death. The mechanism involves the suppression of microtubule dynamics, leading to mitotic arrest.[1][8]

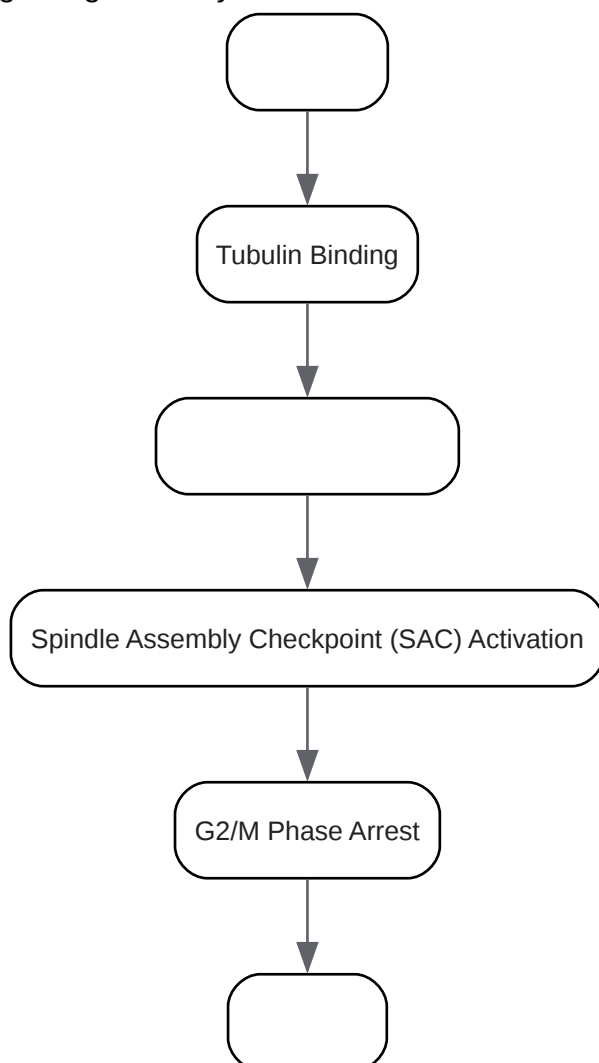
Cell Cycle Arrest

By interfering with the formation and function of the mitotic spindle, **DM4-SMe** induces cell cycle arrest, primarily at the G2/M phase.[9] This blockage of cell division is a key contributor to its anticancer activity.

Signaling Pathway

The disruption of microtubule dynamics by **DM4-SMe** activates the spindle assembly checkpoint, a crucial cell cycle checkpoint that ensures proper chromosome segregation. This leads to a prolonged mitotic arrest and ultimately triggers apoptosis (programmed cell death).

Proposed Signaling Pathway of DM4-SMe-Induced Cell Cycle Arrest



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Caption: **DM4-SMe** signaling pathway leading to apoptosis.

Cytotoxicity

DM4-SMe is a highly potent cytotoxic agent with activity in the sub-nanomolar range against various cancer cell lines.

In Vitro Cytotoxicity

The cytotoxic activity of **DM4-SMe** has been evaluated in several human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values are summarized in Table 2.

Table 2: In Vitro Cytotoxicity of **DM4-SMe**

Cell Line	Cancer Type	IC50 (nM)	Reference
KB	Human nasopharyngeal carcinoma	0.026	[3] [4] [5] [6] [10]
HT-29	Colon cancer	Potent cytotoxicity observed	[11]
HCT116	Colon cancer	Potent cytotoxicity observed	[11]
HCT15	Colon cancer	Potent cytotoxicity observed	[11]
Caco-2	Colon cancer	Potent cytotoxicity observed	[11]
DLD-1	Colon cancer	Potent cytotoxicity observed	[11]
SW48	Colon cancer	Potent cytotoxicity observed	[11]
SW480	Colon cancer	Potent cytotoxicity observed	[11]
COLO 205	Colon cancer	Equally effective as in A-375	[9]
A-375	Melanoma	Equally effective as in COLO 205	[9]

Experimental Protocols

Synthesis of DM4-SMe

The synthesis of **DM4-SMe** typically involves the chemical modification of maytansinol. A detailed, multi-step synthesis process for DM4, the precursor to **DM4-SMe**, has been described.[\[2\]](#) This process involves the reaction of N-methyl-N-(4-methyl-4-methyldithio-l-oxopentyl)-L-alanine with maytansinol, followed by purification. The final step to obtain **DM4-SMe** involves the reduction of the disulfide bond in the DM4 precursor.

Tubulin Polymerization Assay

This assay is crucial for evaluating the inhibitory effect of **DM4-SMe** on microtubule formation.

Objective: To determine the effect of **DM4-SMe** on the in vitro polymerization of tubulin.

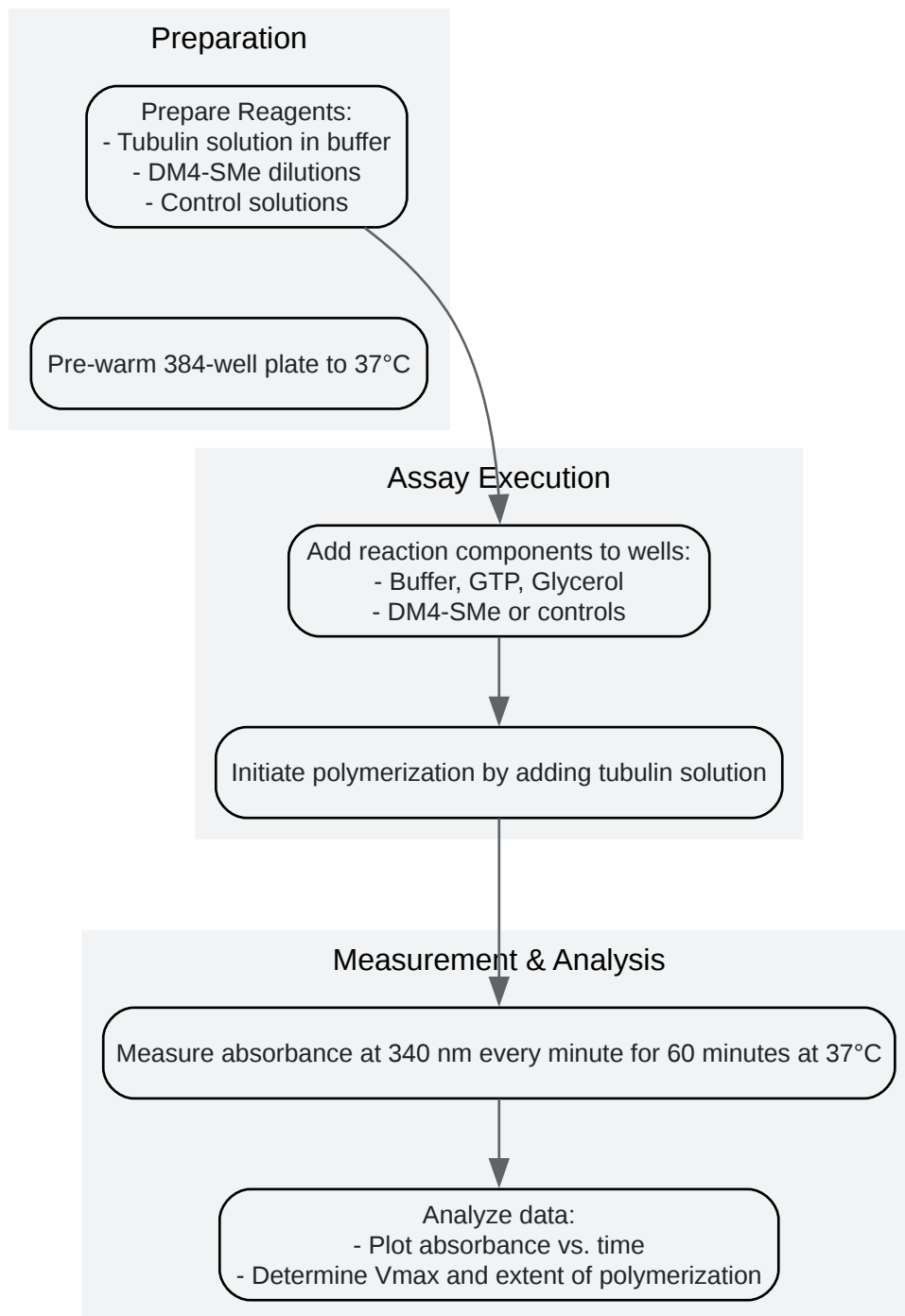
Principle: Tubulin polymerization into microtubules causes an increase in light scattering, which can be measured as an increase in absorbance at 340 nm. Inhibitors of polymerization will reduce the rate and extent of this absorbance increase.

Materials:

- Purified tubulin (e.g., from porcine brain)
- General Tubulin Buffer (80 mM PIPES pH 6.9, 2.0 mM MgCl₂, 0.5 mM EGTA)
- GTP solution (100 mM)
- Glycerol
- **DM4-SMe** stock solution (in DMSO)
- Control compounds (e.g., paclitaxel as a polymerization enhancer, nocodazole as a destabilizer)
- 384-well black wall microplates
- Temperature-controlled spectrophotometer

Workflow:

Experimental Workflow for Tubulin Polymerization Assay

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Caption: Workflow of the tubulin polymerization assay.

Procedure:

- Preparation:
 - Prepare a tubulin solution (e.g., 2 mg/mL) in ice-cold General Tubulin Buffer supplemented with GTP (1 mM) and glycerol (10%).[\[12\]](#)
 - Prepare serial dilutions of **DM4-SMe** and control compounds in the assay buffer.
 - Pre-warm the 384-well microplate to 37°C.[\[13\]](#)
- Assay:
 - In the pre-warmed plate, add the diluted **DM4-SMe**, control compounds, or buffer (for the negative control) to the appropriate wells.
 - Initiate the polymerization reaction by adding the cold tubulin solution to each well.
- Measurement:
 - Immediately place the plate in a spectrophotometer pre-heated to 37°C.
 - Measure the absorbance at 340 nm at regular intervals (e.g., every minute) for a duration of 60 minutes.[\[13\]](#)
- Data Analysis:
 - Plot the absorbance values against time to generate polymerization curves.
 - Analyze the curves to determine the effect of **DM4-SMe** on the rate and extent of tubulin polymerization compared to the controls.

Conclusion

DM4-SMe is a potent microtubule-depolymerizing agent with significant potential as a cytotoxic payload in ADCs. Its well-defined mechanism of action, involving the inhibition of tubulin polymerization and subsequent cell cycle arrest, makes it a valuable tool in targeted cancer therapy research. The data and protocols presented in this guide provide a solid foundation for researchers working with this compound.

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